

Flonicamid: A Comparative Analysis of Cross-Resistance with Conventional Insecticides

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Compound of Interest		
Compound Name:	Flonicamid	
Cat. No.:	B1672840	Get Quote

A deep dive into the cross-resistance profile of **Flonicamid**, a unique feeding blocker, reveals a significant lack of cross-resistance with major conventional insecticide classes. This attribute positions **Flonicamid** as a valuable tool in insecticide resistance management (IRM) programs, particularly for controlling sucking pests like aphids and whiteflies.

Flonicamid, classified by the Insecticide Resistance Action Committee (IRAC) in Group 29, possesses a novel mode of action that distinguishes it from conventional insecticides such as organophosphates, carbamates, pyrethroids, and neonicotinoids.[1][2][3] It rapidly inhibits the feeding behavior of target insects, leading to starvation and death.[1][3] This unique mechanism is a key factor in the general absence of cross-resistance with other insecticide groups.

Quantitative Cross-Resistance Studies

While many sources assert the lack of cross-resistance, detailed quantitative studies are limited. However, a key study on a **flonicamid**-resistant strain of the house fly, Musca domestica, provides valuable insights into its cross-resistance potential.

Cross-Resistance in Flonicamid-Resistant Musca domestica

A laboratory-selected strain of Musca domestica (Flonica-RS), which developed a 57.73-fold resistance to **flonicamid**, was tested for cross-resistance to several other insecticides. The results, summarized in the table below, demonstrate negative to very low cross-resistance,



indicating that the mechanisms conferring resistance to **flonicamid** in this strain do not confer resistance to the other tested insecticides.

Insecticide	Class	LC50 (mg/L) - Susceptible Strain (SS)	LC50 (mg/L) - Flonicamid- Resistant Strain (Flonica-RS)	Resistance Ratio (RR)
Flonicamid	Pyridinecarboxa mide	18.74	1081.37	57.73
Sulfoxaflor	Sulfoximine	-	-	0.10 (Negative)
Clothianidin	Neonicotinoid	-	-	0.50 (Negative)
Thiamethoxam	Neonicotinoid	-	-	2.02
Spinetoram	Spinosyn	-	-	4.68
Flubendiamide	Diamide	-	-	4.71

Data sourced from Khan et al. (2021).

Cross-Resistance in Target Pests: Aphids and Whiteflies

For the primary target pests of **flonicamid**, such as the green peach aphid (Myzus persicae) and the whitefly (Bemisia tabaci), the evidence for a lack of cross-resistance is largely qualitative, based on its unique mode of action. Studies have shown that field populations of Myzus persicae with resistance to organophosphates, carbamates, pyrethroids, and neonicotinoids remain susceptible to **flonicamid**.

One study on a field population of Myzus persicae from China did report the first instance of field-evolved resistance to **flonicamid**, with a resistance ratio of 5.8. However, this study did not investigate cross-resistance to other insecticide classes in this **flonicamid**-resistant population.



Similarly, while resistance to **flonicamid** has been induced in laboratory populations of Bemisia tabaci, data on cross-resistance to conventional insecticides in these resistant strains is not readily available in the reviewed literature. The general consensus remains that due to its distinct target site, cross-resistance is not expected.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of the key experimental protocols used in the cited cross-resistance and resistance mechanism studies.

Insecticide Bioassays

Objective: To determine the susceptibility of insect populations to different insecticides and to quantify the level of resistance.

- 1. Leaf-Dip Bioassay (for Aphids and Whiteflies):
- Preparation of Insecticide Solutions: Serial dilutions of the technical grade or formulated insecticide are prepared in a suitable solvent (e.g., water with a non-ionic surfactant).
- Treatment of Leaf Discs: Leaf discs from the host plant (e.g., cabbage for Myzus persicae, cotton for Bemisia tabaci) are immersed in the insecticide solutions for a specified time (e.g., 10-15 seconds).
- Exposure of Insects: The treated leaf discs are air-dried and placed in petri dishes or ventilated containers. A known number of adult or nymphal insects are then transferred onto the leaf discs.
- Mortality Assessment: Mortality is assessed after a specific period (e.g., 48-72 hours).
 Insects that are unable to move when prodded with a fine brush are considered dead.
- Data Analysis: The mortality data is subjected to probit analysis to calculate the lethal
 concentration required to kill 50% of the test population (LC50). The resistance ratio (RR) is
 calculated by dividing the LC50 of the resistant strain by the LC50 of a susceptible reference
 strain.



- 2. Adult Vial Test (for Musca domestica):
- Preparation of Vials: The inner surfaces of glass vials are coated with a solution of the insecticide in a volatile solvent like acetone. The solvent is then allowed to evaporate, leaving a uniform film of the insecticide.
- Insect Exposure: A known number of adult house flies are introduced into the treated vials.
- Mortality Assessment: Mortality is recorded at specified time intervals.
- Data Analysis: Similar to the leaf-dip bioassay, LC50 values and resistance ratios are determined.

Biochemical Assays for Resistance Mechanisms

Objective: To identify the potential enzymatic mechanisms contributing to insecticide resistance, such as increased metabolism by detoxification enzymes.

- 1. Cytochrome P450 Monooxygenase Activity Assay:
- Principle: Measures the activity of P450 enzymes, which are often involved in the oxidative detoxification of insecticides.
- Procedure:
 - Individual insects are homogenized in a buffer solution.
 - The homogenate is centrifuged to obtain the microsomal fraction.
 - A substrate that produces a fluorescent or colored product upon oxidation by P450s (e.g.,
 7-ethoxycoumarin) is added.
 - The rate of product formation is measured using a spectrophotometer or fluorometer.
- Glutathione S-Transferase (GST) Activity Assay:
- Principle: Measures the activity of GSTs, which detoxify insecticides by conjugating them with glutathione.



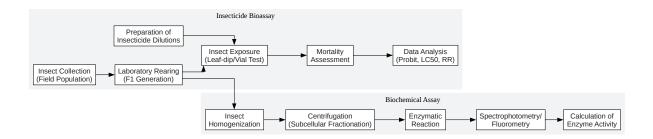
Procedure:

- Insect homogenates are prepared as described above.
- The homogenate is incubated with glutathione and a substrate like 1-chloro-2,4-dinitrobenzene (CDNB).
- The formation of the resulting conjugate is measured spectrophotometrically.
- 3. Carboxylesterase (CarE) Activity Assay:
- Principle: Measures the activity of CarEs, which hydrolyze ester-containing insecticides.
- Procedure:
 - Insect homogenates are prepared.
 - \circ The homogenate is incubated with a substrate such as α -naphthyl acetate or β -naphthyl acetate.
 - The product of the hydrolysis reaction is measured spectrophotometrically after reacting with a colorimetric reagent.

Visualizing the Workflow and Concepts

To better illustrate the processes and relationships described, the following diagrams have been generated using the DOT language.

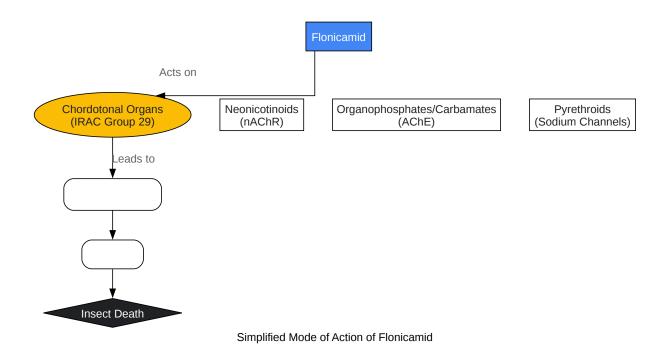




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Caption: Experimental workflow for cross-resistance studies.

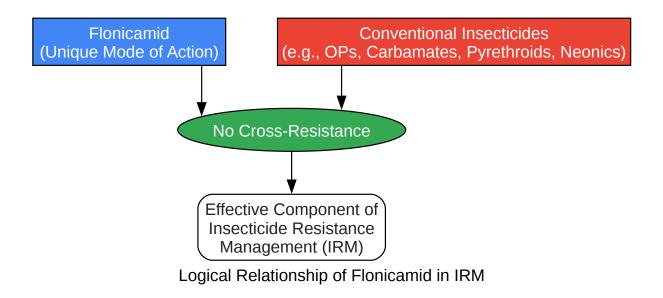




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Caption: Simplified mode of action of **Flonicamid**.





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Caption: **Flonicamid**'s role in insecticide resistance management.

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